

Application Notes: C22:1 Ceramide-d7 as a Quantitative Internal Standard

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Compound of Interest

Compound Name: C22:1 Ceramide-d7

Cat. No.: B15553261

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Introduction

In the field of lipidomics, accurate quantification of lipid species is critical for understanding their roles in health and disease. Mass spectrometry (MS)-based methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), are powerful tools for this purpose. However, the analytical process, from sample extraction to MS detection, is prone to variations that can affect accuracy and reproducibility. The use of a stable isotope-labeled internal standard (IS) is essential to correct for these variations.[1] **C22:1 Ceramide-d7** is a deuterated analog of endogenous C22:1 Ceramide, making it an ideal internal standard for the quantification of long-chain and very-long-chain ceramides. Its chemical and physical properties are nearly identical to the target analytes, ensuring it behaves similarly during extraction and chromatographic separation, yet it is distinguishable by mass spectrometry due to the mass difference from the deuterium atoms.[1]

Principle of Use

C22:1 Ceramide-d7 is added to a biological sample at a known concentration at the earliest stage of sample preparation.[2] As the sample is processed, any loss of analyte due to incomplete extraction, degradation, or variations in instrument response will be mirrored by a

proportional loss of the internal standard. During LC-MS/MS analysis, the endogenous (light) ceramide and the deuterated (heavy) internal standard are detected. By calculating the ratio of the peak area of the endogenous analyte to the peak area of the internal standard, the initial concentration of the endogenous ceramide can be accurately determined, typically by referencing a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.[1]

Applications

Ceramides are critical bioactive lipids involved in a multitude of cellular signaling pathways, regulating processes such as apoptosis, cell cycle arrest, inflammation, and insulin signaling.[3][4] Dysregulation of ceramide metabolism has been implicated in various pathologies, including cardiovascular disease, type 2 diabetes, and neurodegenerative disorders.[4][5] As an internal standard, **C22:1 Ceramide-d7** is particularly suited for:

- **Biomarker Discovery and Validation:** Accurately quantifying very-long-chain ceramides in plasma, serum, or tissue to identify potential biomarkers for cardiometabolic diseases.[5]
- **Drug Development:** Assessing the effect of therapeutic agents on ceramide metabolism and related signaling pathways.
- **Fundamental Research:** Investigating the role of specific ceramide species in cellular processes like apoptosis and stress responses.[6]

Quantitative Data Summary

The following tables provide key quantitative information for the use of **C22:1 Ceramide-d7** as an internal standard.

Table 1: Physicochemical Properties of **C22:1 Ceramide-d7**

Property	Value	Source
Full Name	N-erucoyl-D-erythro-sphingosine-d7	N/A
Abbreviation	Cer(d18:1/22:1)-d7	[2]
Molecular Formula	C ₄₀ H ₇₀ D ₇ NO ₃	[2][7]
Exact Mass	626.6343	[2]
Storage Temperature	-20°C	[2]
Common Solvent	Dichloromethane:Methanol (1:1, v/v)	[2]

Table 2: Typical LC-MS/MS Experimental Parameters

Parameter	Typical Value	Source
Chromatography		
Column	Reversed-phase C18 (e.g., 1.7 μm , 100 mm x 2.1 mm)	[8]
Mobile Phase A	0.1% Formic Acid in Water	[5]
Mobile Phase B	0.1% Formic Acid in Isopropanol	[5]
Flow Rate	0.2-0.4 mL/min	[5]
Injection Volume	5-10 μL	[8]
Mass Spectrometry		
Ionization Mode	Positive Electrospray Ionization (ESI+)	[5][8]
Analysis Mode	Multiple Reaction Monitoring (MRM)	[8]
Precursor Ion (Q1) C22:1 Cer	m/z 620.6 ([M+H] ⁺)	Calculated
Product Ion (Q3) C22:1 Cer	m/z 264.3 (Sphingosine backbone fragment)	
Precursor Ion (Q1) C22:1-d7	m/z 627.6 ([M+H] ⁺)	Calculated
Product Ion (Q3) C22:1-d7	m/z 271.3 (d7-Sphingosine backbone fragment)	Calculated
IS Working Concentration	5 - 50 nM (or 25-75 $\mu\text{g/mL}$ in stock)	[2][8]
Calibration Curve Range	1 - 1000 nM	[8]

Experimental Protocols

Protocol 1: Lipid Extraction from Human Plasma

This protocol is a modified Folch extraction method suitable for recovering ceramides from plasma.

- **Preparation:** Thaw frozen plasma samples on ice. Prepare a stock solution of **C22:1 Ceramide-d7** in a suitable solvent (e.g., Methanol:Chloroform 1:1) at a concentration of 50 µg/mL.
- **Internal Standard Spiking:** In a clean glass tube, add 50 µL of plasma. To this, add 10 µL of the **C22:1 Ceramide-d7** internal standard working solution (e.g., 5.0 nM final concentration in the extract). Vortex briefly.
- **Solvent Addition:** Add 1.25 mL of chloroform and 2.5 mL of methanol to the sample tube. The ratio of Chloroform:Methanol:Plasma should be approximately 2:1:0.8.
- **Extraction:** Vortex the mixture vigorously for 2 minutes to ensure thorough mixing and protein precipitation.
- **Phase Separation:** Add 1.0 mL of 0.9% NaCl solution (or ultrapure water) and 1.25 mL of additional chloroform to the tube. Vortex for another 1 minute and then centrifuge at 2,000 x g for 10 minutes to separate the aqueous and organic layers.
- **Lipid Collection:** Carefully collect the lower organic layer (chloroform phase), which contains the lipids, using a glass Pasteur pipette and transfer it to a new clean glass tube.
- **Drying:** Evaporate the solvent to dryness under a gentle stream of nitrogen gas.
- **Reconstitution:** Reconstitute the dried lipid extract in 100 µL of a suitable injection solvent, such as Isopropanol or Methanol, for LC-MS/MS analysis. Vortex to ensure the lipids are fully dissolved.

Protocol 2: Quantification by LC-MS/MS

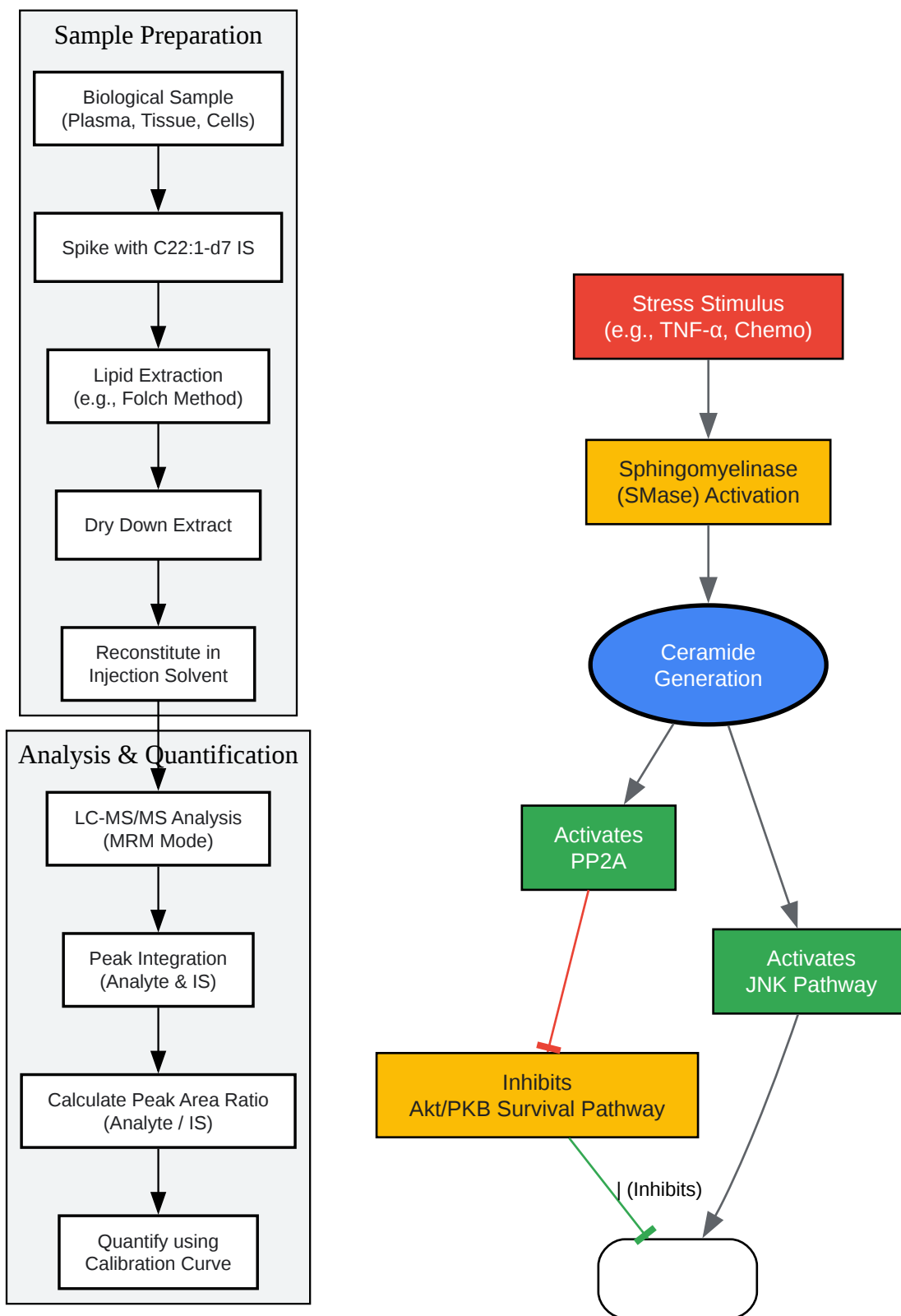
This protocol outlines a general method for ceramide quantification using a triple quadrupole mass spectrometer.

- **Calibration Curve Preparation:** Prepare a series of calibration standards by spiking known amounts of a non-deuterated C22:1 Ceramide standard (e.g., 1, 10, 50, 100, 500, 1000 nM)

and a constant amount of the **C22:1 Ceramide-d7** internal standard into a surrogate matrix (e.g., 5% BSA in water).[5] Process these standards using the same extraction protocol as the samples.

- LC-MS/MS Analysis:
 - Set up the LC method with a suitable reversed-phase gradient to separate ceramides based on their acyl chain length and saturation. A typical gradient might run from 65% mobile phase B to 100% B over several minutes.[5]
 - Set up the MS method in positive ESI and MRM mode to monitor the transitions for endogenous C22:1 Ceramide (e.g., m/z 620.6 $\rightarrow$ 264.3) and the internal standard **C22:1 Ceramide-d7** (e.g., m/z 627.6 $\rightarrow$ 271.3).
- Data Acquisition: Inject the extracted samples and calibration standards onto the LC-MS/MS system and acquire the data.
- Quantification:
 - Integrate the peak areas for both the endogenous ceramide and the internal standard in all samples and calibrators.
 - For the calibration standards, calculate the ratio of the analyte peak area to the internal standard peak area ($\text{Area_Analyte} / \text{Area_IS}$).
 - Plot this ratio against the known concentration of the analyte to generate a linear calibration curve.
 - For the unknown samples, calculate the peak area ratio and use the calibration curve equation to determine the concentration of the endogenous C22:1 Ceramide.

Mandatory Visualizations



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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. avantiresearch.com](https://www.avantiresearch.com) [[avantiresearch.com](https://www.avantiresearch.com)]
- [3. N-Hexanoyl-D-erythro-sphingosine](https://shop.labclinics.com) [shop.labclinics.com]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. GSRS](https://precision.fda.gov) [precision.fda.gov]
- [6. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [7. translationalmedicine.sites.stanford.edu](https://translationalmedicine.sites.stanford.edu) [translationalmedicine.sites.stanford.edu]
- [8. lipidmaps.org](https://lipidmaps.org) [lipidmaps.org]
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